

Handling and storage precautions for moisture-sensitive 4-Nitrophenyl trifluoroacetate

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Compound of Interest

Compound Name: 4-Nitrophenyl trifluoroacetate

Cat. No.: B145950

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Technical Support Center: 4-Nitrophenyl trifluoroacetate

This guide provides researchers, scientists, and drug development professionals with essential information on the handling, storage, and troubleshooting of moisture-sensitive **4-Nitrophenyl trifluoroacetate** (4-NPT).

Frequently Asked Questions (FAQs)

Q1: What is **4-Nitrophenyl trifluoroacetate** and what is its primary application?

A1: **4-Nitrophenyl trifluoroacetate** (4-NPT), also known as Sakakibara's Reagent, is a beige crystalline solid used as a reagent in organic synthesis.^{[1][2]} Its primary application is in peptide synthesis for the preparation of 4-nitrophenyl active esters from carboxylic acids, which facilitates amide bond formation.^{[1][3]}

Q2: Why is **4-Nitrophenyl trifluoroacetate** considered moisture-sensitive?

A2: **4-Nitrophenyl trifluoroacetate** is highly susceptible to hydrolysis in the presence of water. The moisture leads to the cleavage of the ester bond, resulting in the formation of 4-nitrophenol and trifluoroacetic acid. This degradation compromises the purity and reactivity of the reagent.

Q3: What are the optimal storage conditions for **4-Nitrophenyl trifluoroacetate**?

A3: To ensure the stability and longevity of 4-NPT, it should be stored in a tightly sealed container in a cool, dry, and dark place.^[4] It is recommended to store it under an inert atmosphere (e.g., argon or nitrogen) to minimize exposure to moisture and air. For long-term storage, maintaining a temperature below 15°C is advisable. Some suppliers even recommend freezer storage.^[5]

Q4: What are the visible signs of **4-Nitrophenyl trifluoroacetate** degradation?

A4: A key indicator of degradation is a noticeable change in color. Pure 4-NPT is a beige or white to light yellow crystalline solid.^[1] Upon hydrolysis, it releases 4-nitrophenol, which is a yellow compound. An intense yellow color in the solid reagent suggests significant moisture contamination and degradation.

Q5: Can I use **4-Nitrophenyl trifluoroacetate** that has turned yellow?

A5: It is not recommended to use 4-NPT that has turned significantly yellow. The yellow color indicates the presence of 4-nitrophenol, an impurity that signifies the reagent has degraded. Using degraded reagent can lead to lower yields, impure products, and inconsistent results in your experiments.

Troubleshooting Guide

This guide addresses common issues encountered during the use of **4-Nitrophenyl trifluoroacetate** in experimental settings.

Problem	Potential Cause	Recommended Solution
Low or no yield in peptide coupling reaction	Degraded 4-NPT: The reagent may have hydrolyzed due to improper storage or handling, reducing its activity.	<ul style="list-style-type: none">- Use a fresh, properly stored vial of 4-NPT.- Perform a quality check on the reagent (see Experimental Protocols).-Consider using a more powerful coupling reagent if dealing with sterically hindered amino acids.^[6]
Incomplete reaction: The reaction time or temperature may be insufficient.	<ul style="list-style-type: none">- Increase the reaction time and monitor the progress by TLC or LC-MS.- If applicable, consider gentle heating, but be mindful of potential side reactions.	
Reagent appears clumped or sticky	Moisture absorption: The compound has been exposed to ambient humidity.	<ul style="list-style-type: none">- Discard the reagent as it is likely partially hydrolyzed.- Ensure future handling is performed in a dry environment (e.g., glovebox or under a stream of inert gas).
Inconsistent reaction outcomes	Variable reagent quality: Different lots or improperly stored vials of 4-NPT may have varying levels of purity.	<ul style="list-style-type: none">- Qualify each new lot of reagent before use in critical experiments.- Adhere strictly to storage and handling protocols to maintain consistency.
Appearance of a yellow color in the reaction mixture before addition of the amine	Hydrolysis of 4-NPT: The solvent or other reagents may contain residual moisture, causing premature degradation.	<ul style="list-style-type: none">- Ensure all solvents and reagents are anhydrous.- Dry glassware thoroughly before use.

Data Presentation

Physical and Chemical Properties of **4-Nitrophenyl trifluoroacetate**

Property	Value
CAS Number	658-78-6 [7]
Molecular Formula	C ₈ H ₄ F ₃ NO ₄ [7]
Molecular Weight	235.12 g/mol [7]
Appearance	Beige crystalline solid [1]
Melting Point	35-39 °C [1]
Boiling Point	120 °C at 12 mmHg [1]
Solubility	Soluble in methanol

Experimental Protocols

Protocol for Assessing the Quality of **4-Nitrophenyl trifluoroacetate** by UV-Vis Spectroscopy

This protocol allows for the indirect quantification of 4-NPT degradation by measuring the amount of 4-nitrophenol present.

Principle: The hydrolysis of 4-NPT yields 4-nitrophenol, which exhibits a characteristic absorbance maximum at approximately 405 nm under basic conditions. By measuring the absorbance at this wavelength, the extent of degradation can be estimated.

Materials:

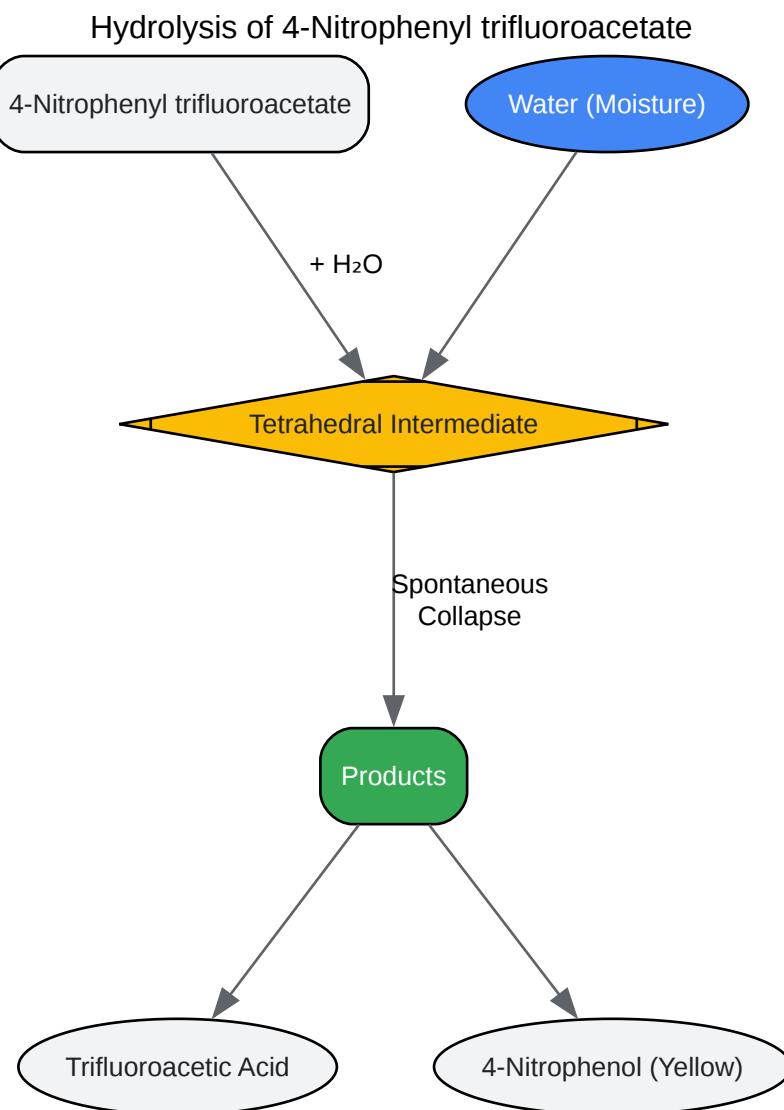
- **4-Nitrophenyl trifluoroacetate** (sample to be tested)
- Anhydrous methanol
- 0.1 M Sodium phosphate buffer (pH 8.0)
- UV-Vis Spectrophotometer
- Quartz cuvettes

Procedure:

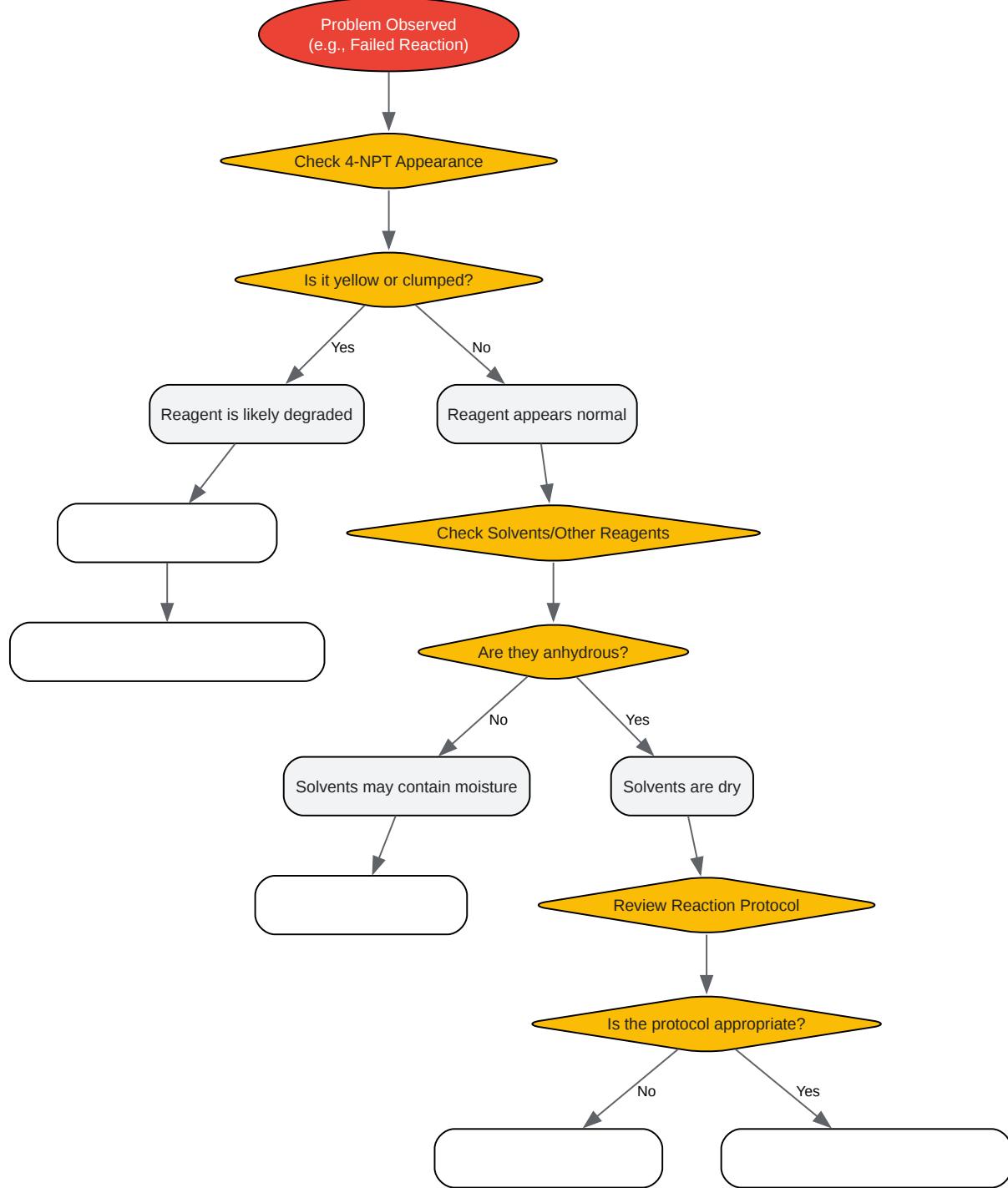
- Prepare a stock solution: Accurately weigh approximately 10 mg of the 4-NPT sample and dissolve it in 10 mL of anhydrous methanol.
- Prepare the sample for measurement: In a clean cuvette, add 2.9 mL of the 0.1 M sodium phosphate buffer (pH 8.0).
- Initiate the measurement: Add 100 μ L of the 4-NPT stock solution to the cuvette, mix quickly by inverting, and place it in the spectrophotometer.
- Measure the absorbance: Immediately measure the absorbance at 405 nm. This initial reading corresponds to the amount of 4-nitrophenol impurity present in the reagent.
- Monitor for further hydrolysis: To assess the rate of hydrolysis, continue to take readings at regular intervals (e.g., every minute for 10 minutes). A stable reading indicates a pure sample, while a steady increase in absorbance signifies ongoing hydrolysis.

Interpretation: A high initial absorbance at 405 nm indicates significant degradation of the 4-NPT. For critical applications, it is recommended to use a reagent with a minimal initial absorbance reading.

Visualizations



Troubleshooting Workflow for 4-NPT Issues

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